

accuracy and precision of Chlorothalonil-13C2 methods

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Compound Focus: Chlorothalonil-13C2

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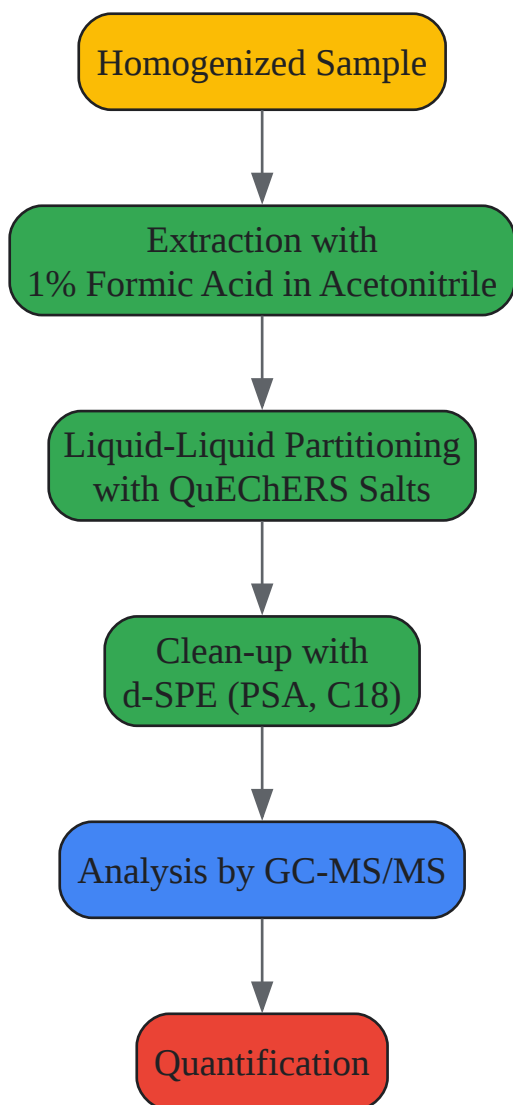
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Analytical Method for Chlorothalonil Residue

The following validated method for chlorothalonil in agricultural commodities demonstrates the high level of accuracy and precision that can be achieved, likely with the use of an internal standard like **Chlorothalonil-13C2** [1].

Parameter	Description / Value
Analytical Technique	Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) [1]
Sample Preparation	Modified QuEChERS method [1]
Extraction Solvent	1% formic acid in acetonitrile [1]
Purification	Dispersive Solid-Phase Extraction (d-SPE) with PSA and C18 [1]
Linearity (R^2)	0.9939 - 0.997 [1]
Limit of Quantification (LOQ)	0.01 mg/kg [1]
Mean Recovery Range	79.3% - 104.1% [1]
Precision (CV)	Below 17.9% for intra- and inter-day tests [1]

The experimental workflow for this method can be summarized as follows:



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How Chlorothalonil-13C2 is Used in Analysis

While direct performance data isn't available, the search results clarify the critical role of **Chlorothalonil-13C2** in analytical methods:

- **Primary Function:** It is a **13C-labeled isotope** of chlorothalonil, designed specifically for use as an **internal standard** in quantitative analysis [2] [3].
- **Role in Analysis:** Using a stable isotope-labeled internal standard is a best practice in techniques like GC-MS or LC-MS. It corrects for losses during sample preparation and variations in instrument

response, thereby significantly improving the **accuracy and precision** of the final result [2].

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References

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2. Chlorothalonil-13C2 | Isotope-Labeled Compounds [medchemexpress.com]
3. Chlorothalonil-[13C2,15N2] [isotope.bocsci.com]

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